

# Proper Disposal of GSK343: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: GSK343

Cat. No.: B607833

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Ensuring laboratory safety and environmental responsibility are paramount when handling chemical compounds. This document provides essential, step-by-step guidance for the proper disposal of **GSK343**, a potent and selective EZH2 inhibitor, intended for researchers, scientists, and drug development professionals.

**GSK343** is classified as acutely toxic if swallowed (Acute Tox. 4 Oral) and is a combustible solid. Adherence to proper disposal protocols is crucial to mitigate risks to personnel and the environment. The following procedures are based on general chemical waste guidelines and the specific known properties of **GSK343**.

## Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, ensure you are wearing appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.<sup>[1][2]</sup> All handling of **GSK343** waste should be conducted within a certified chemical fume hood to avoid inhalation of any dust or aerosols.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

### 1. Waste Segregation and Collection:

- Solid Waste:

- Collect unadulterated, expired, or unused solid **GSK343** in its original container or a clearly labeled, compatible, and sealable waste container.
- Contaminated materials such as weigh boats, pipette tips, and gloves should be collected in a designated, sealed plastic bag or container.
- Liquid Waste (Solutions):
  - Solutions containing **GSK343** should be collected in a dedicated, leak-proof, and clearly labeled hazardous waste container.[\[3\]](#)[\[4\]](#)
  - **GSK343** is soluble in DMSO, DMF, and Ethanol.[\[5\]](#) Waste containers should be compatible with these solvents. Do not mix incompatible waste streams. For example, halogenated and non-halogenated solvents should be collected separately.
- Labeling:
  - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**GSK343**," the approximate concentration, and the date accumulation started.[\[1\]](#)[\[3\]](#)[\[4\]](#) Do not use chemical formulas or abbreviations.[\[1\]](#)

## 2. Decontamination of Empty Containers:

- Empty containers that held **GSK343** must be decontaminated before disposal.
- Due to its toxicity, triple rinse the container with a suitable solvent in which **GSK343** is soluble, such as DMSO, DMF, or Ethanol.[\[1\]](#)
- Collect the rinsate as hazardous waste and add it to the appropriate liquid waste container.[\[1\]](#)
- After triple rinsing, the container can be disposed of according to your institution's guidelines for decontaminated labware.

## 3. Disposal of Experimental Waste:

- Cell culture media containing **GSK343** should be treated as chemical waste and collected in the designated liquid hazardous waste container.

- Any lab equipment (e.g., glassware) that has come into contact with **GSK343** should be decontaminated by washing with an appropriate solvent, and the solvent wash collected as hazardous waste.

#### 4. Storage of Waste:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.[\[3\]](#)
- Ensure containers are tightly sealed to prevent leaks or spills.[\[4\]](#)

#### 5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[4\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

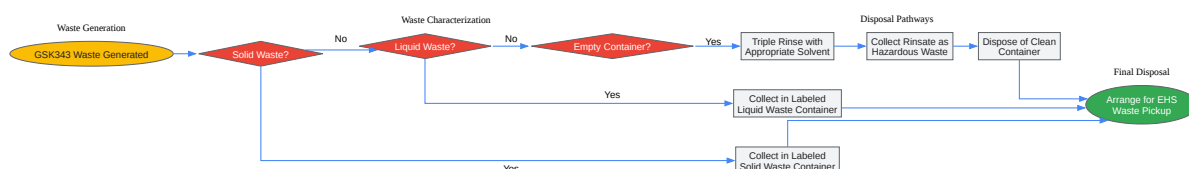
## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **GSK343**.

Property	Value	Source
Molecular Weight	541.69 g/mol	
Solubility in DMSO	1 mg/mL <a href="#">[5]</a> , 10.83 mg/mL (with gentle warming), 15 mg/mL	<a href="#">[5]</a>
Solubility in DMF	25 mg/mL	<a href="#">[5]</a>
Solubility in Ethanol	2 mg/mL	<a href="#">[5]</a>
Storage Temperature	2-8°C or -20°C	
Hazard Classification	Acute Toxicity 4, Oral (H302)	
Signal Word	Warning	

## Logical Workflow for GSK343 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **GSK343** waste.



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Caption: **GSK343** Disposal Decision Workflow.

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